

# Essential Safety and Handling Protocols for Molybdenum-92

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## Compound of Interest

Compound Name: Molybdenum-92

Cat. No.: B083593

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for the handling of **Molybdenum-92** ( $^{92}\text{Mo}$ ), a stable isotope. Adherence to these procedures is mandatory to ensure the safety of all laboratory personnel and to maintain the integrity of experimental outcomes. This guide is intended for researchers, scientists, and drug development professionals actively working with this material.

## Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment are the first line of defense against potential exposure. The following PPE is required when handling **Molybdenum-92** in solid (powder) form.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N100, R100, or P100 full-facepiece respirator.[1][2]	To prevent inhalation of fine dust particles, which may cause respiratory irritation and potential long-term organ damage with repeated exposure.[3]
Hand Protection	Chemical-resistant, impervious gloves.[1][4][5]	To prevent skin contact. Recommended materials include Butyl rubber, Neoprene, or Nitrile.[5] Always use powder-free gloves to avoid sample contamination.[6]
Eye and Face Protection	Chemical safety goggles and a full-face shield.[1]	To protect against airborne particles and potential splashes.
Body Protection	Lab coat, apron, or coveralls.[1]	To prevent contamination of personal clothing.

## Operational Plan: Step-by-Step Handling Procedure

This section outlines the standard operating procedure for handling **Molybdenum-92** from receipt to temporary storage.

- Preparation and Area Setup:
  - Designate a specific, well-ventilated area for handling **Molybdenum-92**. [4][7] The use of a chemical fume hood or a glove box is highly recommended.
  - Ensure that an eye wash station and safety shower are readily accessible. [1][5]
  - Cover the work surface with an absorbent, disposable material.
  - Assemble all necessary equipment (e.g., spatulas, weigh boats, containers) before handling the material.

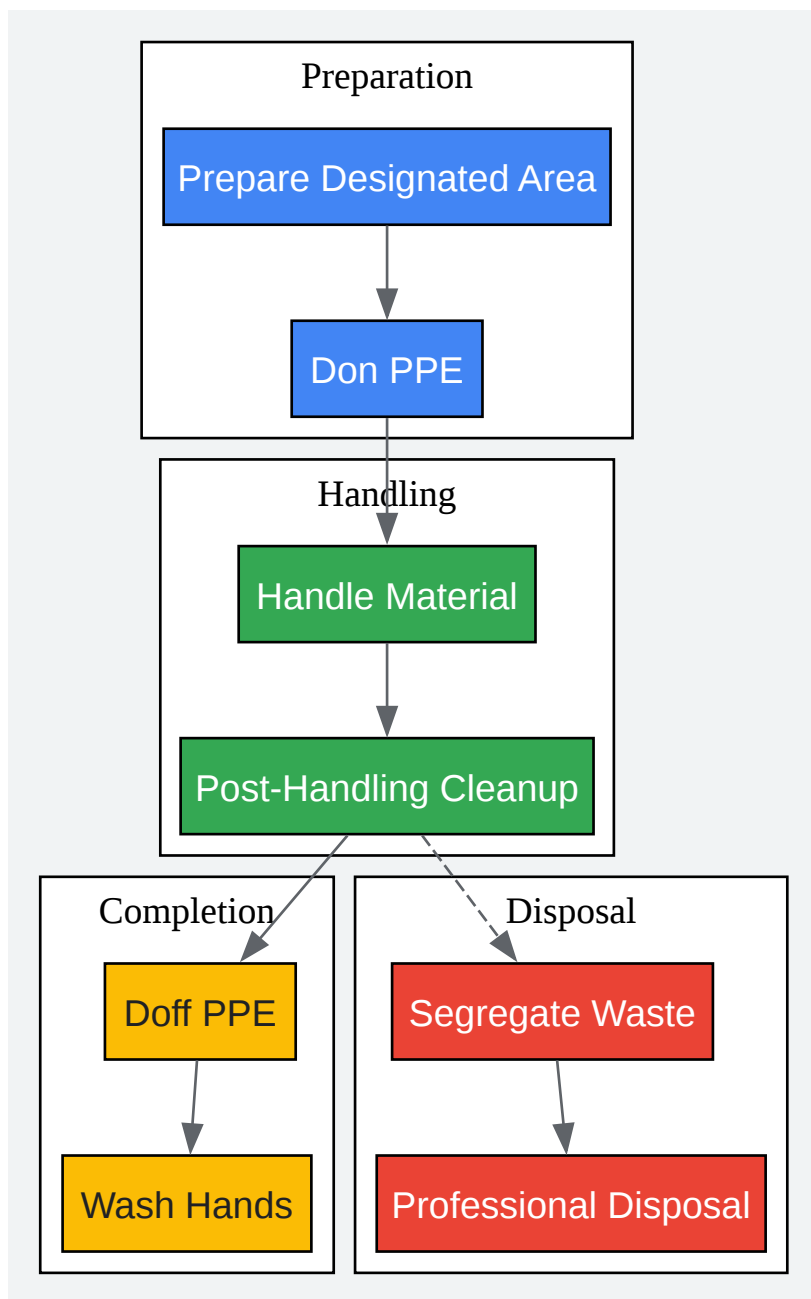
- Donning PPE:
  - Put on the required PPE in the following order: lab coat, respirator, eye protection, and then gloves.
- Handling the Material:
  - When handling the solid form, avoid actions that could generate dust, such as vigorous scraping or pouring from a height.
  - Use tools like spatulas and forceps to transfer the material.<sup>[6]</sup> Avoid direct contact with hands, even when gloved.<sup>[6]</sup>
  - If weighing the material, do so in a draft-shielded balance or within a containment enclosure.
  - All containers holding **Molybdenum-92** must be clearly labeled.<sup>[7]</sup>
- Post-Handling:
  - Securely close the primary container of **Molybdenum-92**.
  - Clean all equipment and the work surface with appropriate cleaning agents.
  - Collect all disposable materials (e.g., bench covers, contaminated wipes) for proper disposal.
- Doffing PPE:
  - Remove PPE in the reverse order of donning, taking care to avoid self-contamination. Remove gloves first, followed by the lab coat, eye protection, and finally the respirator.
  - Wash hands thoroughly with soap and water after removing all PPE.<sup>[1][4]</sup>

## Disposal Plan

Dispose of **Molybdenum-92** and any contaminated materials in accordance with all federal, state, and local regulations.<sup>[4][8]</sup>

- Waste Segregation:
  - Collect all **Molybdenum-92** waste, including contaminated PPE and disposable labware, in a dedicated, clearly labeled, and sealed waste container.
- Waste Characterization:
  - The waste generator is responsible for properly characterizing the waste to determine if it is classified as hazardous.[8]
- Disposal:
  - Contact a licensed professional waste disposal service for the final disposal of the material.[8] Do not dispose of **Molybdenum-92** with general laboratory or household waste.[8]

### **Molybdenum-92** Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Molybdenum-92**.

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